

Application Note: Quantitative Analysis of Metalaxyl-M in Produce

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Compound of Interest

Compound Name: *Metalaxyl-M-d6*

Cat. No.: *B15554873*

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Introduction

Metalaxyl-M, the R-enantiomer of the fungicide metalaxyl, is widely used in agriculture to control fungal pathogens in a variety of crops.^{[1][2][3]} Due to its systemic nature, residues of Metalaxyl-M can be present in harvested produce, necessitating robust and sensitive analytical methods to ensure consumer safety and compliance with regulatory limits.^{[1][2]} This application note provides detailed protocols for the quantitative analysis of Metalaxyl-M in produce using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV), both employing the widely adopted QuEChERS sample preparation method.

Experimental Protocols

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method

The QuEChERS method is a streamlined approach for the extraction and cleanup of pesticide residues from food matrices.^{[1][4]} This protocol is based on the EN 15662 standard.^[4]

Materials:

- Homogenized produce sample
- Acetonitrile (ACN), HPLC grade
- QuEChERS Extraction Salt Packet (4 g MgSO₄, 1 g NaCl, 1 g Sodium Citrate, 0.5 g Disodium Citrate Sesquihydrate)
- Dispersive Solid Phase Extraction (d-SPE) tubes containing Primary Secondary Amine (PSA) and MgSO₄. For pigmented produce, GCB (Graphitized Carbon Black) may be included.[\[1\]](#)[\[5\]](#)
- 50 mL and 15 mL centrifuge tubes
- Vortex mixer
- Centrifuge

Procedure:

- Extraction:
 - Weigh 10 g of the homogenized produce sample into a 50 mL centrifuge tube.[\[1\]](#)
 - Add 10 mL of acetonitrile.
 - Add the contents of the QuEChERS extraction salt packet.
 - Cap the tube tightly and vortex vigorously for 1 minute.
 - Centrifuge at ≥4000 rpm for 5 minutes.[\[1\]](#)
- Cleanup (d-SPE):
 - Transfer a 1 mL aliquot of the upper acetonitrile layer into a 15 mL d-SPE tube.
 - Vortex for 30 seconds.

- Centrifuge at ≥ 4000 rpm for 5 minutes.[1]
- The resulting supernatant is ready for LC-MS/MS or HPLC-UV analysis.

Analytical Methodology: LC-MS/MS

LC-MS/MS offers high sensitivity and selectivity for the detection of Metalaxyl-M.[1]

Instrumentation:

- High-Performance Liquid Chromatograph coupled with a Tandem Mass Spectrometer.

Chromatographic Conditions:

Parameter	Value
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)[6][7]
Mobile Phase	Gradient of Acetonitrile and Water with 0.1% Formic Acid
Flow Rate	0.5 mL/min
Injection Volume	5 μ L
Column Temperature	40 °C

Mass Spectrometry Conditions:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z)	279.1
Product Ions (m/z)	206.1, 220.1
Collision Energy	Optimized for the specific instrument

Analytical Methodology: HPLC-UV

HPLC-UV is a cost-effective alternative for the quantification of Metalaxyl-M, particularly at higher concentration levels.[7][8]

Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector.

Chromatographic Conditions:

Parameter	Value
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)[6][7]
Mobile Phase	Isocratic mixture of Acetonitrile and Water (e.g., 60:40 v/v)[6][7]
Flow Rate	1.0 mL/min[6]
Injection Volume	20 µL
Column Temperature	30 °C[7]
Detection Wavelength	270 nm[7] or 266 nm[6]

Data Presentation

The following tables summarize the quantitative data for the analysis of Metalaxyl-M in various produce, compiled from multiple studies.

Table 1: Method Validation Data for Metalaxyl-M Analysis

Analytical Method	Matrix	Linearity (R ²)	Recovery (%)	LOD (mg/kg)	LOQ (mg/kg)	Reference
LC-MS/MS	Scallion	>0.99	97.66 - 106.27	-	0.001	[9]
LC-MS/MS	General Produce	>0.99	85 - 115	0.005	0.01	[1]
HPLC-UV	Tomato	>0.9999	92.8 - 98.6	0.01	0.04	[10]
HPLC-UV	Fungicide Formula	≥0.990	99.21 - 101.16	-	-	[7]

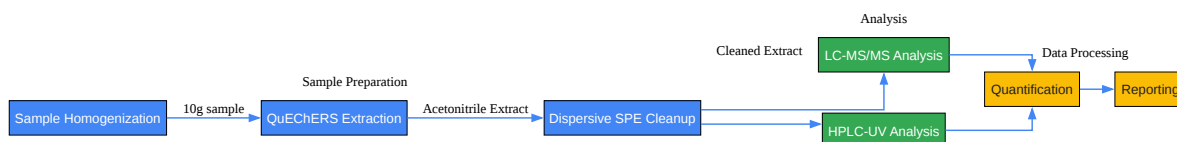
Table 2: Residue Levels of Metalaxyl-M in Various Produce from Field Trials

Produce	Application Rate (kg a.i./ha)	Pre-Harvest Interval (days)	Residue Level (mg/kg)	Reference
Tomato	0.15	3	0.02 - 0.18	[2]
Spinach	-	-	<0.02 - 0.05	[2]
Grapes	0.11	7	<0.02 - 0.52	[2]
Sweet Peppers	-	-	<0.02 - 0.36	[2]
Oranges (Post-harvest)	0.1 kg a.i./hl	-	1.2 - 1.6	[2]
Tomato	0.2625	0	2.39	[10]
Scallion	-	7	<0.001 - 0.088	[9]

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantitative analysis of Metalaxyl-M in produce.

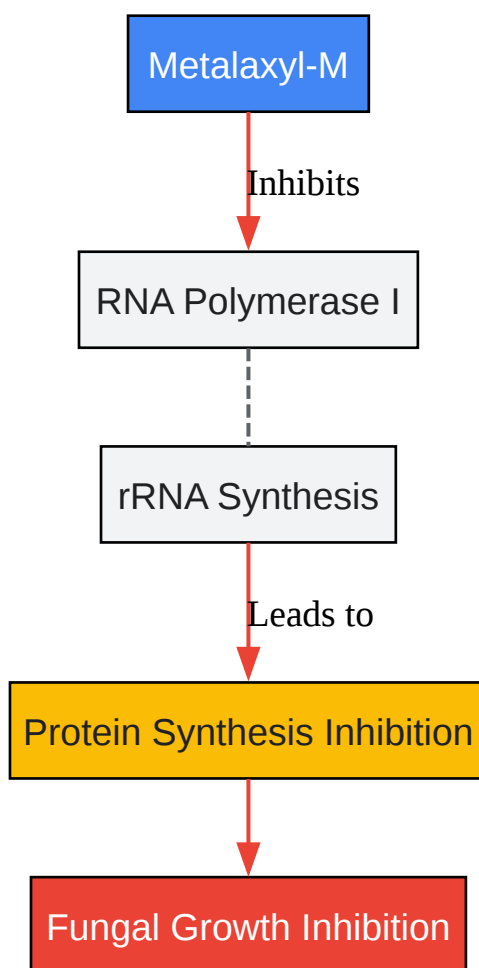


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Caption: Workflow for Metalaxyl-M analysis in produce.

Mechanism of Action of Metalaxyl-M

Metalaxyl-M's fungicidal activity is primarily due to the inhibition of ribosomal RNA synthesis in fungi.



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Caption: Inhibition of rRNA synthesis by Metalaxyl-M.

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